

comparative analysis of Huhs015 and bicalutamide

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Compound of Interest

Compound Name: *Huhs015*

Cat. No.: *B607989*

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Mechanism of Action: A Tale of Two Targets

Huhs015 and bicalutamide operate through fundamentally different mechanisms to achieve their anti-cancer effects in prostate cancer models.

Bicalutamide is a competitive antagonist of the androgen receptor (AR).[1] It functions by binding to the AR, thereby preventing the binding of androgens like testosterone and dihydrotestosterone (DHT).[2] This blockade inhibits the downstream signaling cascade that promotes the growth and survival of androgen-sensitive prostate cancer cells.[2]

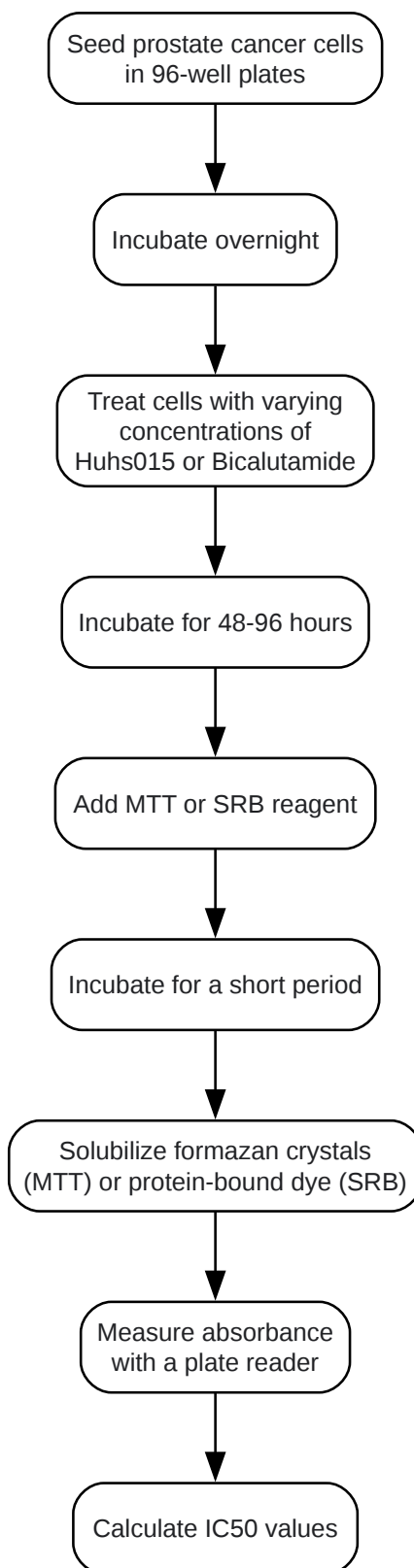
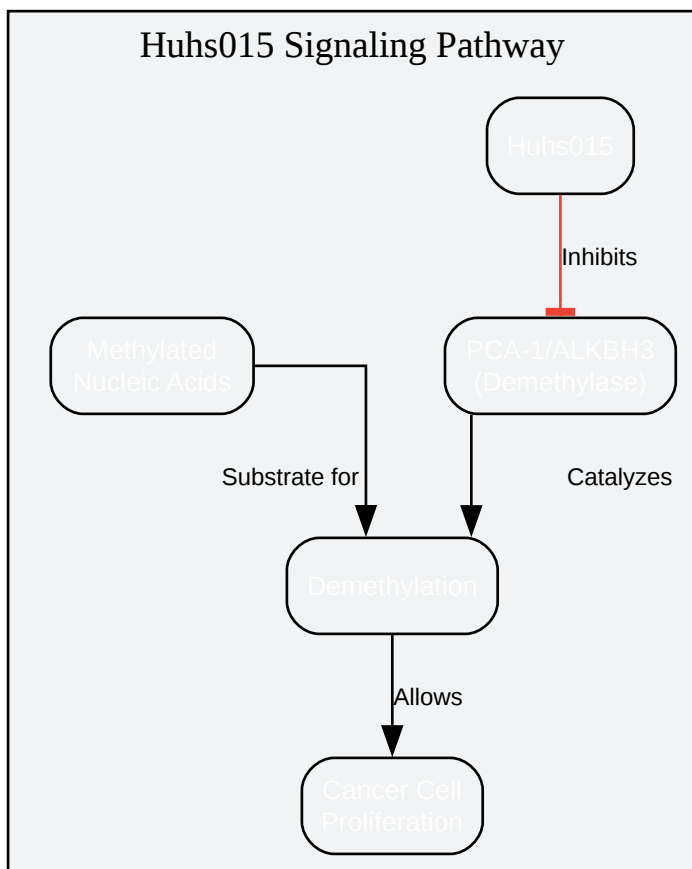
Huhs015, in contrast, is a small-molecule inhibitor of the DNA/RNA repair enzyme PCA-1, also known as ALKBH3.[3][4] The inhibition of ALKBH3's demethylase activity leads to an accumulation of methylated nucleic acids, which in turn suppresses cancer cell proliferation. This mechanism is independent of the androgen receptor signaling pathway.

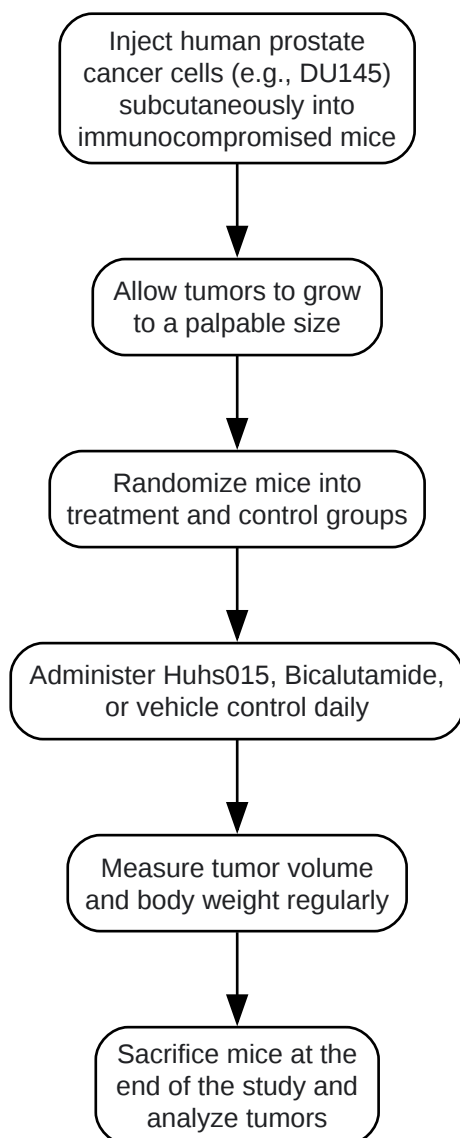


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References

- 1. [Pharmacology of bicalutamide - Wikipedia \[en.wikipedia.org\]](#)
- 2. [cancerresearchuk.org \[cancerresearchuk.org\]](http://cancerresearchuk.org)

- [3. Synergistic combination effect of the PCA-1/ALKBH3 inhibitor HUHS015 on prostate cancer drugs in vitro and in vivo - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [4. medchemexpress.com \[medchemexpress.com\]](#)
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